

Application Notes and Protocols for Iridium-192 Dosimetry in Medical Applications

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Compound of Interest

Compound Name: Iridium-192

CAS No.: 14694-69-0

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the essential dosimetry protocols for the medical use of **Iridium-192** (^{192}Ir), a common radioisotope in high-dose-rate (HDR) brachytherapy. Accurate dosimetry is paramount for the safe and effective delivery of radiation treatment. This document outlines the key recommendations and methodologies for source calibration, quality assurance, and dose calculation based on established international protocols.

Introduction to Iridium-192 Brachytherapy

Iridium-192 is a gamma-emitting radioisotope with a half-life of 73.8 days and a mean photon energy of 397 keV.[1] It is widely used in HDR brachytherapy, a form of internal radiation therapy where a miniaturized, high-activity ^{192}Ir source is temporarily placed inside or near a tumor.[2] The high specific activity of ^{192}Ir allows for the manufacturing of small yet potent sources, enabling the delivery of a high radiation dose to the target volume while minimizing exposure to surrounding healthy tissues.[2] The effectiveness and safety of ^{192}Ir brachytherapy

are critically dependent on the precise determination and verification of the radiation dose delivered.[3]

Source Calibration

The calibration of the ^{192}Ir source is a fundamental step in the dosimetry chain and is essential for accurate treatment delivery.[4] The recommended quantity for specifying the strength of gamma-emitting brachytherapy sources is the Reference Air Kerma Rate (RAKR).[4][5] RAKR is defined as the kerma rate to air, in air, at a reference distance of 1 meter, corrected for air attenuation and scattering.[4][5]

Calibration Methods

Several methods are employed for the calibration of ^{192}Ir HDR sources, with the in-air measurement technique and the use of a well-type ionization chamber being the most common.[3][4]

Experimental Protocol: In-Air Calibration of an ^{192}Ir Source

This protocol describes the "in-air" measurement technique for determining the RAKR of an ^{192}Ir HDR source using a calibrated Farmer-type ionization chamber.

Materials:

- ^{192}Ir HDR afterloader system (e.g., Gammamed plus)[4]
- Calibrated Farmer-type ionization chamber (e.g., FC-65G) with a build-up cap[4]
- Electrometer (e.g., Dose1)[4]
- Calibration jig for precise positioning of the source and chamber[4]
- Solid water phantoms[4]
- Thermometer and barometer

Procedure:

- Setup: Position the ionization chamber and the source guide tube using the calibration jig at a known distance (e.g., 20-30 cm) in air. The setup should minimize scatter from the floor, walls, and other objects.
- Chamber Preparation: Attach the appropriate build-up cap to the ionization chamber to ensure charged particle equilibrium for the ^{192}Ir photon spectrum.[6] A wall + cap thickness of 0.3 g/cm^2 is recommended.[6]
- Measurement:
 - Program the afterloader to position the ^{192}Ir source at the measurement point.
 - Acquire multiple readings from the electrometer for a fixed time.
 - Correct the readings for temperature and pressure.
- Multiple Distances: Repeat the measurements at several different source-to-chamber distances to apply the inverse square law and correct for room scatter.[6]
- RAKR Calculation: The RAKR is calculated using the following formula: $\text{RAKR} = M * N_k * K_Q * k_r * k_{AK} * (\mu_{en}/\rho)_{a-w}$ Where:
 - M is the corrected electrometer reading.
 - N_k is the air kerma calibration factor for the ionization chamber (typically for ^{60}Co).
 - K_Q is the beam quality correction factor.[4]
 - k_r is the inverse square correction factor.[4]
 - k_{AK} is the correction factor for the build-up cap.[4]
 - $(\mu_{en}/\rho)_{a-w}$ is the ratio of mass energy absorption coefficients for air and water.[4]

Experimental Protocol: Calibration using a Well-Type Ionization Chamber

Well-type ionization chambers offer a convenient and reproducible method for routine source calibration.[4][6]

Materials:

- ^{192}Ir HDR afterloader system
- Calibrated well-type ionization chamber (e.g., HDR-1000-Plus)[7][8]
- Electrometer

Procedure:

- Setup: Insert the source guide tube into the well-type chamber.
- Measurement:
 - Program the afterloader to send the ^{192}Ir source to the measurement position within the chamber.
 - Acquire electrometer readings.
- RAKR Determination: The RAKR is determined by applying the calibration factor specific to the well-type chamber for ^{192}Ir . This calibration factor is traceable to a standards laboratory or established through cross-calibration with an in-air measurement.[9]

Comparison of Calibration Methods

Calibration Method	Mean Percentage Variation from Manufacturer's Stated RAKR	Key Advantages	Key Considerations
Well-Type Chamber	0.21% [4]	Simple, fast, and highly reproducible. [4]	Requires a specific calibration factor for ^{192}Ir . [9]
In-Air Measurement	-0.94% [4]	A fundamental method that directly measures the desired quantity. [10]	Requires careful setup to minimize scatter and precise distance measurements. [6]
Cylindrical Phantom	-0.62% [4]	Can utilize existing external beam therapy dosimetry equipment.	Requires specific phantoms and may have less robust metrological traceability. [9]
Slab Phantom	0.58% [4]	No additional phantom or chamber needed beyond those for external beam therapy. [4]	

Data summarized from a study comparing different calibration procedures.[\[4\]](#)

Quality Assurance (QA)

A comprehensive quality assurance program is crucial to ensure the continued accuracy and safety of ^{192}Ir HDR brachytherapy.[\[8\]](#)[\[11\]](#) QA checks should be performed at regular intervals and after any system maintenance.

QA Checks and Tolerances

QA Test	Frequency	Tolerance
Source Strength Verification	Daily/Prior to first treatment	$\pm 3\%$ of the user's reference value ^[9]
Source Positioning Accuracy	Quarterly	± 1 mm
Dwell Time Accuracy	Quarterly	$\pm 1\%$
Timer Linearity and Error	Annually	$\pm 1\%$
Safety Interlocks	Daily	Functional
Emergency Retraction	Annually	Functional

This table provides a general guideline. Specific frequencies and tolerances may vary based on institutional protocols and regulatory requirements.

Experimental Protocol: Daily Source Strength and Position Reproducibility Check

This protocol outlines a simple daily QA procedure using a well-type chamber and a specialized insert.

Materials:

- ^{192}Ir HDR afterloader system
- Well-type ionization chamber with a dedicated QA insert (e.g., Standard Imaging HDR 1000 Plus with insert)^[8]
- Electrometer

Procedure:

- Setup: Place the QA insert into the well-type chamber.
- Source Strength Check:
 - Program the afterloader to send the source to a reference dwell position within the insert.

- Record the electrometer reading and compare it to the expected value based on the source's decay. The reading should be within the established tolerance.
- Position Reproducibility Check:
 - Program the afterloader to send the source to multiple predefined dwell positions within the insert.
 - The electrometer readings at these positions should be consistent with previous measurements, indicating reproducible source positioning. A deviation of more than 0.5% should be investigated.[9]

In-Vivo Dosimetry

In-vivo dosimetry (IVD) involves placing dosimeters on or within the patient during treatment to verify the delivered dose.[12] It is a valuable tool for detecting potential errors and ensuring that the dose delivered to the tumor and organs at risk (OARs) is as planned.[13][14] International organizations strongly recommend the use of IVD as part of a quality assurance program in radiotherapy.[12]

Commonly used detectors for in-vivo dosimetry in ^{192}Ir brachytherapy include:

- Thermoluminescent Dosimeters (TLDs): Small, reusable dosimeters that store the absorbed dose, which is then read out by heating.[12]
- Optically Stimulated Luminescence Dosimeters (OSLDs): Similar to TLDs but are read out using light. They are becoming increasingly popular due to their re-readability and ease of use.[14][15]
- Metal-Oxide-Semiconductor Field-Effect Transistors (MOSFETs): Provide an immediate dose reading but can be more expensive.[14]
- Diodes: Can be used in arrays for real-time dose monitoring.[16]

A study on breast brachytherapy found that IVD-measured skin doses could exceed 10 Gy, highlighting the importance of verification as this is a risk factor for radiation-associated complications.[12]

Dose Calculation Formalism: AAPM TG-43

The American Association of Physicists in Medicine (AAPM) Task Group 43 (TG-43) report and its updates (TG-43U1) provide the standard formalism for brachytherapy dose calculations.[17][18] This formalism allows for the calculation of the dose distribution around a brachytherapy source based on experimentally or Monte Carlo-derived data.

The 2D dose rate at a point (r, θ) from the source is given by:

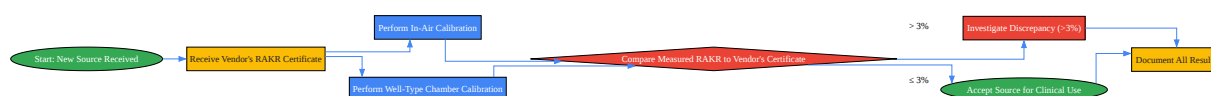
$$D(r, \theta) = S_k * \Lambda * [G_L(r, \theta) / G_L(r_0, \theta_0)] * g_L(r) * F(r, \theta)$$

Where:

- S_k is the Air-Kerma Strength of the source.[17]
- Λ is the dose rate constant in water.
- $G_L(r, \theta)$ is the geometry function.
- $g_L(r)$ is the radial dose function.
- $F(r, \theta)$ is the 2D anisotropy function.

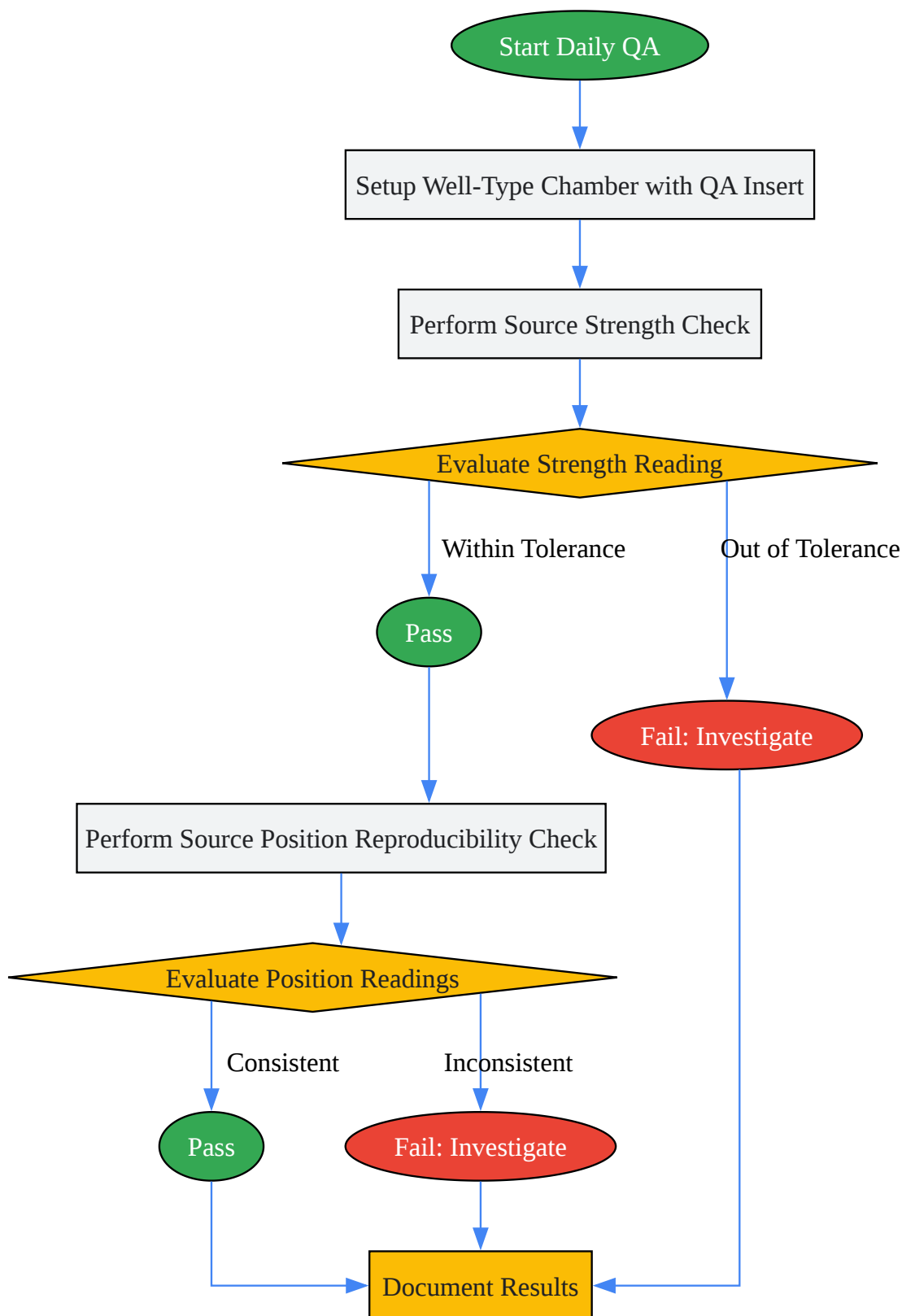
The TG-43 formalism relies on pre-calculated consensus datasets for specific source models.[18][19]

Visualizations



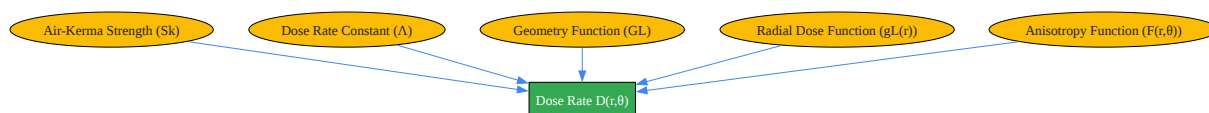
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Caption: Workflow for ^{192}Ir source calibration and acceptance.



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Caption: Daily quality assurance workflow for ^{192}Ir HDR afterloaders.



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Caption: Logical components of the AAPM TG-43 dose calculation formalism.

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